

Potential Industrial Applications of 2,3-Dimethyl-1-pentanol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethyl-1-pentanol

Cat. No.: B156742

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2,3-Dimethyl-1-pentanol, a branched-chain alcohol, presents a versatile platform for a range of industrial applications. Its unique physicochemical properties, including its role as a solvent and its potential as a biofuel additive, make it a compound of significant interest. This technical guide provides a comprehensive overview of the chemical and physical characteristics of **2,3-Dimethyl-1-pentanol**, detailed synthesis methodologies, and an in-depth exploration of its current and potential industrial uses. Particular attention is given to its application in coatings and as a chemical intermediate. Furthermore, this guide explores the broader biological activities of branched-chain alcohols, offering insights into their interactions with cellular systems that may be pertinent to drug development research.

Physicochemical Properties

2,3-Dimethyl-1-pentanol (CAS No: 10143-23-4) is a clear, colorless liquid. Its branched structure influences its physical and chemical behaviors, distinguishing it from its linear isomers. A summary of its key properties is presented in Table 1.

Table 1: Physicochemical Properties of **2,3-Dimethyl-1-pentanol**

Property	Value	Source
Molecular Formula	C7H16O	
Molecular Weight	116.20 g/mol	
Boiling Point	155 - 156 °C (311 to 313 °F) at 760 mmHg	
Melting Point	-30.45 °C (estimate)	
Density	0.839 g/cm³ at 23.3 °C (73.9 °F)	
Flash Point	61 °C (142 °F)	
Water Solubility	1 to 5 mg/mL at 22.5 °C (72.5 °F)	
Vapor Pressure	1 mmHg at 50 °C (122 °F); 20 mmHg at 70 °C (158 °F); 60 mmHg at 95 °C (203 °F)	
LogP (Octanol-Water Partition Coefficient)	2.2	

Synthesis of 2,3-Dimethyl-1-pentanol

The primary industrial synthesis route for **2,3-Dimethyl-1-pentanol** is the catalytic hydrogenation of its corresponding aldehyde, 2,3-dimethylpentanal.

Catalytic Hydrogenation of 2,3-Dimethylpentanal

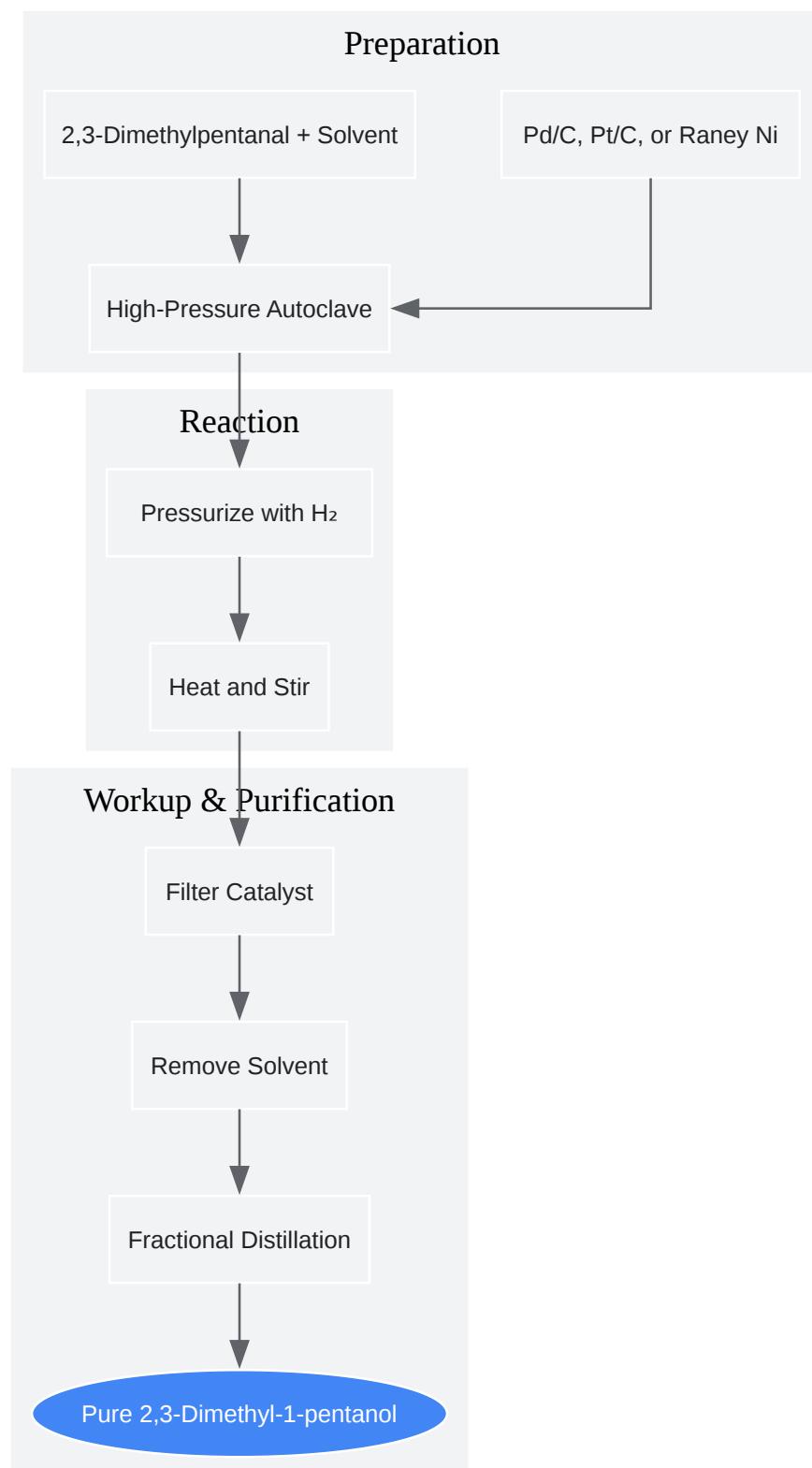
This process involves the reduction of the aldehyde functional group to a primary alcohol using hydrogen gas in the presence of a metal catalyst.

Experimental Protocol:

- Reactants: 2,3-dimethylpentanal, Hydrogen gas (H₂).

- Catalyst: Typically a heterogeneous catalyst such as Palladium on carbon (Pd/C), Platinum on carbon (Pt/C), or Raney Nickel.
- Solvent: An alcohol such as ethanol or methanol is commonly used.
- Procedure:
 - The 2,3-dimethylpentanal is dissolved in the chosen solvent in a high-pressure reactor (autoclave).
 - The catalyst is added to the mixture.
 - The reactor is sealed and purged with an inert gas (e.g., nitrogen or argon) to remove air.
 - The reactor is then pressurized with hydrogen gas to the desired pressure.
 - The reaction mixture is heated to the target temperature and stirred vigorously to ensure good contact between the reactants, catalyst, and hydrogen.
 - The reaction is monitored for hydrogen uptake to determine completion.
 - Upon completion, the reactor is cooled, and the excess hydrogen pressure is carefully released.
 - The reaction mixture is filtered to remove the catalyst.
 - The solvent is removed by distillation.
 - The crude **2,3-Dimethyl-1-pentanol** is then purified by fractional distillation.

Logical Workflow for Catalytic Hydrogenation:



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Caption: Workflow for the synthesis of **2,3-Dimethyl-1-pentanol** via catalytic hydrogenation.

Industrial Applications

Solvents and Coalescing Agents in Coatings

Due to its favorable boiling point and solvency characteristics, **2,3-Dimethyl-1-pentanol** is a potential candidate for use as a specialty solvent and coalescing agent in the paint and coatings industry. Coalescing agents are crucial additives in latex paints, as they facilitate the formation of a continuous film as the paint dries. They temporarily plasticize the polymer particles, allowing them to fuse together.

While specific performance data for **2,3-Dimethyl-1-pentanol** as a coalescing agent is not readily available in public literature, its structural similarity to other effective coalescing agents, such as Texanol™ (2,2,4-trimethyl-1,3-pentanediol monoisobutyrate), suggests it could offer benefits in terms of improving film hardness, scrub resistance, and gloss in various paint formulations.

Chemical Intermediate

2,3-Dimethyl-1-pentanol serves as a valuable building block in organic synthesis. The primary alcohol group can be readily converted to other functional groups, making it a precursor for a variety of specialty chemicals.

- **Esterification:** Reaction with carboxylic acids or their derivatives yields esters, which are widely used as fragrances, flavorings, plasticizers, and solvents.
- **Oxidation:** Controlled oxidation can produce the corresponding aldehyde (2,3-dimethylpentanal) or carboxylic acid (2,3-dimethylpentanoic acid), which are also important chemical intermediates.

Reaction Pathways of **2,3-Dimethyl-1-pentanol** as a Chemical Intermediate:



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Caption: Key reaction pathways for **2,3-Dimethyl-1-pentanol** as a chemical intermediate.

Potential as a Biofuel Additive

Branched-chain higher alcohols are of interest as potential biofuel components or additives. Compared to ethanol, they offer several advantages, including higher energy density, lower volatility, and better compatibility with existing fuel infrastructure. While specific engine performance and emission data for **2,3-Dimethyl-1-pentanol** are not extensively documented, studies on "pentanol" and other branched-chain alcohols as gasoline and diesel additives have shown promising results, including reduced emissions of particulate matter and hydrocarbons. Further research is needed to quantify the specific benefits of **2,3-Dimethyl-1-pentanol** in this application.

Fragrance Industry

The structural characteristics of **2,3-Dimethyl-1-pentanol**, specifically its branched nature, suggest its potential use or the use of its derivatives in the fragrance industry. Branched-chain alcohols and their esters often contribute to unique and desirable scent profiles. While direct evidence of its use in commercial fragrances is limited, its potential as a precursor to fragrance esters is significant. The analysis of fragrance compositions often involves techniques like Gas Chromatography-Mass Spectrometry (GC-MS) to identify and quantify volatile compounds, including various alcohols and esters.

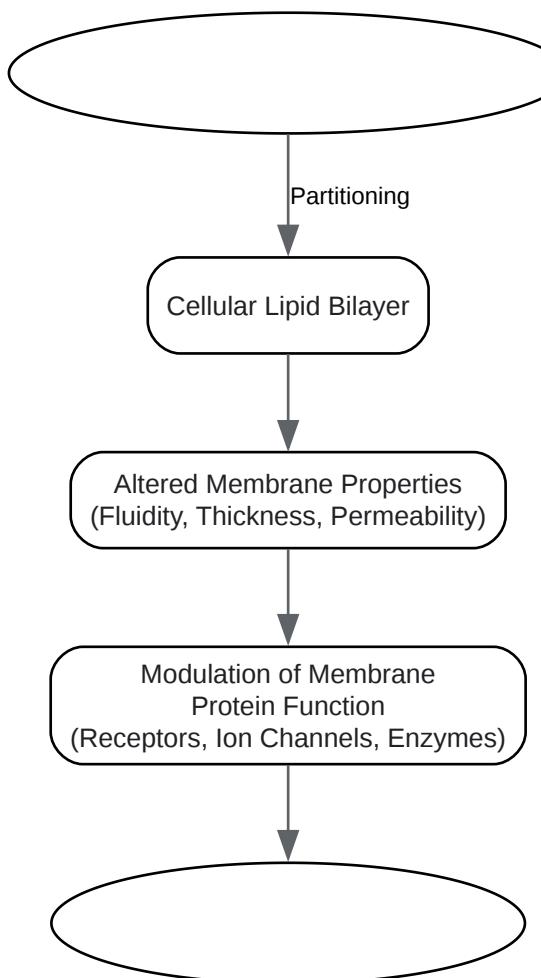
Biological Activity and Relevance to Drug Development

While **2,3-Dimethyl-1-pentanol** itself is not a therapeutic agent, understanding the biological effects of short- and branched-chain alcohols can provide valuable context for researchers in drug development. The primary mechanism by which these molecules are thought to exert biological effects is through their interaction with cell membranes.

Interaction with Cell Membranes

Short- and branched-chain alcohols are known to partition into the lipid bilayers of cell membranes. This intercalation can alter the physical properties of the membrane, including its fluidity, thickness, and permeability. These changes, in turn, can modulate the function of membrane-bound proteins, such as receptors, ion channels, and enzymes, which are critical targets in drug discovery.

Signaling Pathway: Postulated Mechanism of Alcohol-Membrane Interaction and Downstream Effects



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Caption: Postulated mechanism of branched-chain alcohol interaction with cell membranes.

The study of how simple molecules like **2,3-Dimethyl-1-pentanol** affect membrane dynamics can serve as a model for understanding the membrane-mediated effects of more complex drug molecules. Furthermore, its properties as a solvent may be relevant in the formulation of drug delivery systems.

Safety and Handling

2,3-Dimethyl-1-pentanol is a combustible liquid and should be handled with appropriate safety precautions. It is reported to be a skin irritant. Standard laboratory safety practices, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, are recommended. Store in a cool, well-ventilated area away from sources of ignition.

Conclusion

2,3-Dimethyl-1-pentanol is a branched-chain alcohol with a compelling profile for various industrial applications. Its utility as a solvent and coalescing agent in the coatings industry, and as a versatile intermediate for the synthesis of specialty chemicals, is noteworthy. While its potential as a biofuel additive and in the fragrance industry requires further specific research and data, the existing knowledge on similar compounds is promising. For professionals in drug development, the study of **2,3-Dimethyl-1-pentanol** and related molecules offers a valuable model for understanding the fundamental interactions between small molecules and biological membranes, which can inform the design and formulation of new therapeutic agents. Further research into the quantitative performance of **2,3-Dimethyl-1-pentanol** in its various applications will be crucial for its broader industrial adoption.

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com